

# Cinnamylamine: A Technical Guide to its CAS Number and Safety Data

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cinnamylamine

Cat. No.: B3425600

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Cinnamylamine**, systematically known as (E)-3-phenylprop-2-en-1-amine, is an aromatic amine that serves as a valuable building block in organic synthesis. Its structural motif is found in a variety of pharmacologically active compounds. This technical guide provides a comprehensive overview of the Chemical Abstracts Service (CAS) number for the most common isomer of **cinnamylamine**, its detailed safety profile, and essential handling protocols pertinent to a research and development setting.

## Chemical Identification and Properties

The most frequently encountered isomer of **cinnamylamine** is the trans or (E) isomer.

Table 1: Chemical Identification of (E)-**Cinnamylamine**

Identifier	Value
Chemical Name	(E)-3-Phenylprop-2-en-1-amine
Synonyms	trans-Cinnamylamine, (E)-3-Phenylallylamine
CAS Number	4335-60-8[1][2][3]
Molecular Formula	C <sub>9</sub> H <sub>11</sub> N[2][3]
Molecular Weight	133.19 g/mol [2][3]

Table 2: Physical and Chemical Properties of (E)-Cinnamylamine

Property	Value
Appearance	Data not available
Odor	Data not available
Melting Point	Data not available
Boiling Point	Data not available
Density	Data not available
Solubility	Data not available
XLogP3	1.7

## Safety and Hazard Information

The following tables summarize the known hazard classifications and safety precautions for **cinnamylamine**. It is imperative to consult the full Safety Data Sheet (SDS) before handling this chemical.

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Not Classified	-
Skin Corrosion/Irritation	Not Classified	-
Serious Eye Damage/Eye Irritation	Not Classified	-
Specific Target Organ Toxicity	-	The toxicological properties have not been thoroughly investigated.

Table 4: Precautionary Statements

Type	Code	Statement
Prevention	P264	Wash skin thoroughly after handling.
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Storage	-	Store in a well-ventilated place. Keep container tightly closed.
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

## Experimental Protocols

## Safe Handling and Storage

Proper handling and storage of **cinnamylamine** are crucial to ensure the safety of laboratory personnel and to maintain the integrity of the compound.

### 1. Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile, neoprene).
- Skin and Body Protection: A standard laboratory coat should be worn. Ensure full skin coverage.

### 2. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- An eyewash station and a safety shower must be readily accessible.

### 3. Storage Conditions:

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Recommended storage temperature is between 2-8°C in a refrigerator.[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents and acids.

## Spill Management

In the event of a **cinnamylamine** spill, the following protocol should be followed:

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.

- **Contain:** Use an inert absorbent material (e.g., vermiculite, sand, or earth) to contain the spill. Do not use combustible materials, such as sawdust.
- **Collect:** Carefully scoop the absorbed material into a sealable, labeled container for hazardous waste disposal.
- **Decontaminate:** Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- **Dispose:** Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

## Waste Disposal

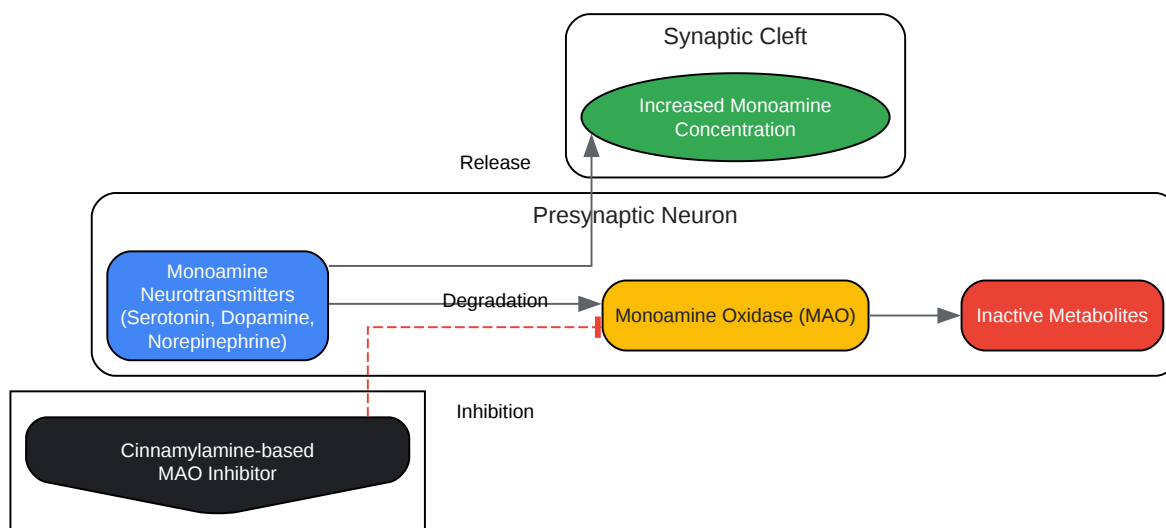
Chemical waste must be disposed of responsibly to prevent environmental contamination and ensure regulatory compliance.

- **Containerize:** Collect all **cinnamylamine** waste in a designated, properly labeled, and sealed hazardous waste container.
- **Labeling:** The container must be clearly labeled with "Hazardous Waste" and the full chemical name.
- **Disposal Route:** Arrange for disposal through a licensed hazardous waste disposal company. Do not discharge **cinnamylamine** or its containers into drains or the environment.

## Signaling Pathway and Biological Relevance

**Cinnamylamine** derivatives have been investigated for their biological activity, notably as inhibitors of monoamine oxidase (MAO). MAOs are enzymes responsible for the degradation of monoamine neurotransmitters such as serotonin, norepinephrine, and dopamine. Inhibition of MAO leads to an increase in the concentration of these neurotransmitters in the synaptic cleft, a mechanism that is utilized in the treatment of depression and other neurological disorders.

The following diagram illustrates the basic principle of MAO inhibition.



[Click to download full resolution via product page](#)

Caption: Monoamine Oxidase (MAO) Inhibition Pathway.

## Conclusion

This technical guide provides essential information regarding the CAS number, safety, handling, and biological relevance of **cinnamylamine** for professionals in research and drug development. Adherence to the outlined safety protocols is paramount to mitigate risks associated with the handling and use of this compound. While the full toxicological profile of **cinnamylamine** is not yet exhaustively characterized, the information provided herein serves as a critical foundation for its safe and effective utilization in a laboratory setting.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4335-60-8|(E)-3-Phenylprop-2-en-1-amine|BLD Pharm [bldpharm.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. 3-Phenylprop-2-en-1-amine | C<sub>9</sub>H<sub>11</sub>N | CID 20369 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Cinnamylamine: A Technical Guide to its CAS Number and Safety Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3425600#cinnamylamine-cas-number-and-safety-data-sheet]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)